

Introduction: The Strategic Importance of Substituted Pyridines

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 3-Bromo-5-(*m*-tolyl)pyridine

CAS No.: 1070882-67-5

Cat. No.: B7853799

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Pyridines are a cornerstone of medicinal chemistry, forming the core scaffold of numerous FDA-approved drugs.^[1] Their unique chemical properties, including their basicity, ability to participate in hydrogen bonding, and versatile reactivity, make them a "privileged" structure in drug design.^{[1][2]} The introduction of specific substituents onto the pyridine ring allows for the fine-tuning of a molecule's physicochemical properties, such as lipophilicity and metabolic stability, which are critical for its pharmacokinetic and pharmacodynamic profile.^[3]

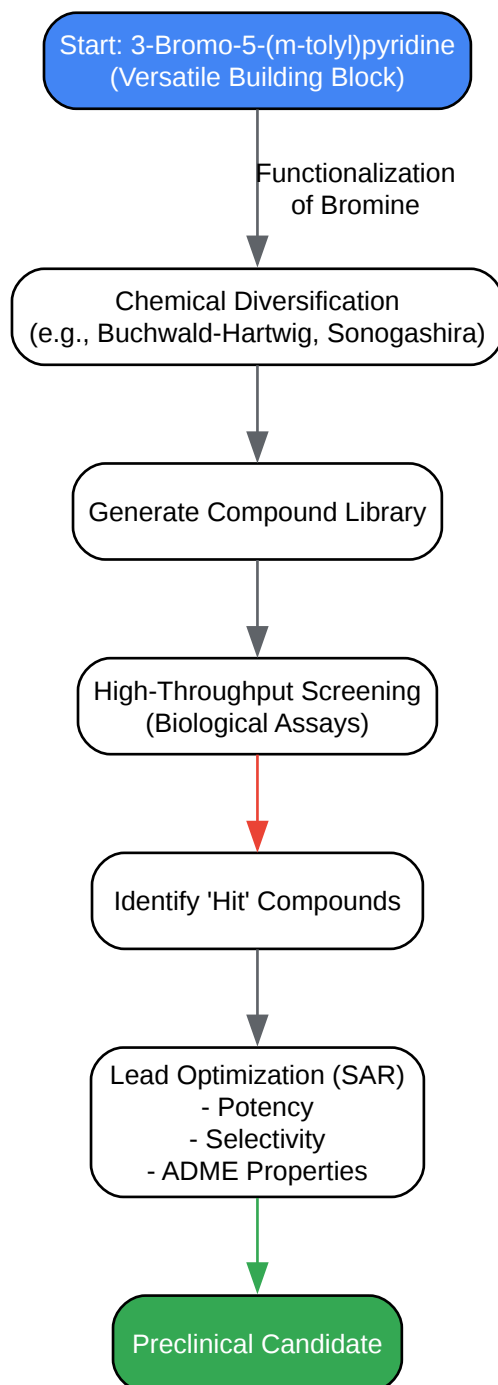
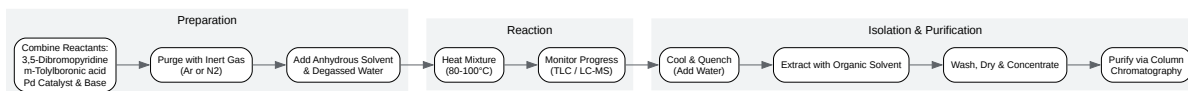
This guide focuses on **3-Bromo-5-(*m*-tolyl)pyridine**, a member of the 3-bromo-5-arylpyridine family. While specific data for the meta-tolyl isomer is not extensively reported in public literature, this document will provide a comprehensive overview based on established chemical principles and data from closely related analogs, such as the ortho- and para-tolyl derivatives. We will delve into its chemical structure, plausible synthetic methodologies with a focus on palladium-catalyzed cross-coupling reactions, and its potential applications as a versatile building block for the development of novel therapeutic agents.

Core Compound Data and Physicochemical Properties

The defining feature of **3-Bromo-5-(m-tolyl)pyridine** is its biaryl structure, connecting a pyridine ring and a toluene ring. The bromine atom at the 3-position serves as a highly versatile synthetic handle for further molecular elaboration.

Property	Value (Predicted/Analog-Based)	Reference
Molecular Formula	C ₁₂ H ₁₀ BrN	[4][5]
Molecular Weight	248.12 g/mol	[4][5]
Appearance	Likely an off-white to pale yellow solid	[6]
Solubility	Expected to be soluble in common organic solvents (e.g., DMF, DMSO, chlorinated hydrocarbons)	[6]
Storage	Should be stored in a dry, sealed container, potentially at 2-8°C	[4]

Chemical Structure of 3-Bromo-5-(m-tolyl)pyridine



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Sources

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- [5. CAS 675590-28-0 | 3-Bromo-5-\(p-tolyl\)pyridine, ≥95% - Howei - Life Science Product & Service Solutions Provider \[howeipharm.com\]](#)
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- To cite this document: BenchChem. [Introduction: The Strategic Importance of Substituted Pyridines]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b7853799/docs#introduction-the-strategic-importance-of-substituted-pyridines\]](https://www.benchchem.com/product/b7853799/docs#introduction-the-strategic-importance-of-substituted-pyridines)

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